

An In-Depth Technical Guide to Methyl D-prolinate: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: Methyl D-prolinate

CAS No.: 43041-12-9

Cat. No.: B129625

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This guide provides an in-depth technical overview of **Methyl D-prolinate**, a pivotal chiral building block in modern organic synthesis and pharmaceutical development. Intended for researchers, scientists, and professionals in drug development, this document delves into the core chemical structure, stereochemistry, synthesis methodologies, and diverse applications of this versatile compound. The narrative emphasizes the rationale behind experimental choices, ensuring a blend of theoretical knowledge and practical insights.

Fundamental Chemical Identity and Structure

Methyl D-prolinate, the methyl ester of the D-isomer of the amino acid proline, is a cornerstone in asymmetric synthesis. Its rigid pyrrolidine ring and defined stereocenter at the α -carbon make it an invaluable tool for introducing chirality into molecules.

Nomenclature and Identifiers

A clear and unambiguous identification of **Methyl D-prolinate** is paramount for research and regulatory purposes. The following table summarizes its key identifiers.

Identifier	Value	Source
IUPAC Name	methyl (2R)-pyrrolidine-2-carboxylate	[1]
CAS Number	43041-12-9 (free base)	[1]
65365-28-8 (hydrochloride salt)	[2][3]	
Molecular Formula	C ₆ H ₁₁ NO ₂	[1]
Molecular Weight	129.16 g/mol	[1]
SMILES String	<chem>COC(=O)[C@H]1CCCN1</chem>	[1]
InChI Key	BLWYXBNNBYXPPL-RXMQYKEDSA-N	[1]

Note: **Methyl D-prolinate** is often supplied and used as its hydrochloride salt to improve stability and solubility.

Stereochemistry and 3D Conformation

The "D" designation in **Methyl D-prolinate** signifies the (R)-configuration at the α -carbon, which is crucial for its role in stereoselective reactions. The pyrrolidine ring is not planar and typically adopts one of two puckered envelope conformations. This conformational preference can influence the steric environment around the molecule, impacting its reactivity and how it directs the stereochemical outcome of a reaction.[4] The conformation of proline and its derivatives is a subject of extensive study, as it plays a significant role in the structure of peptides and the efficacy of proline-based catalysts.[4][5][6]

Synthesis of Methyl D-prolinate

The synthesis of **Methyl D-prolinate** is most commonly achieved through the esterification of D-proline. The choice of method often depends on the desired scale, yield, and sensitivity of other functional groups in more complex substrates.

Fischer Esterification

The classical Fischer esterification is a reliable method that involves reacting D-proline with methanol in the presence of a strong acid catalyst, typically dry hydrogen chloride gas.[3] The acid protonates the carboxylic acid, making it more electrophilic and susceptible to nucleophilic attack by methanol. The reaction is driven to completion by removing the water formed, often by using an excess of methanol.

Experimental Protocol: Fischer Esterification of D-Proline

- Suspend D-proline in anhydrous methanol in a round-bottom flask equipped with a reflux condenser and a gas inlet tube.
- Cool the mixture in an ice bath.
- Bubble dry hydrogen chloride gas through the stirred suspension.
- After saturation, remove the gas inlet and heat the reaction mixture to reflux.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, remove the excess methanol under reduced pressure to yield **Methyl D-prolinate** hydrochloride as a crude product.
- Recrystallize the crude product from a suitable solvent system (e.g., methanol/ether) to obtain the purified product.

Thionyl Chloride Method

A highly efficient method for the synthesis of amino acid esters involves the use of thionyl chloride (SOCl_2) in methanol.[7] Thionyl chloride reacts with methanol in situ to generate HCl, which catalyzes the esterification, and sulfur dioxide and HCl as byproducts. This method often gives near-quantitative yields.[7]

Experimental Protocol: Synthesis using Thionyl Chloride

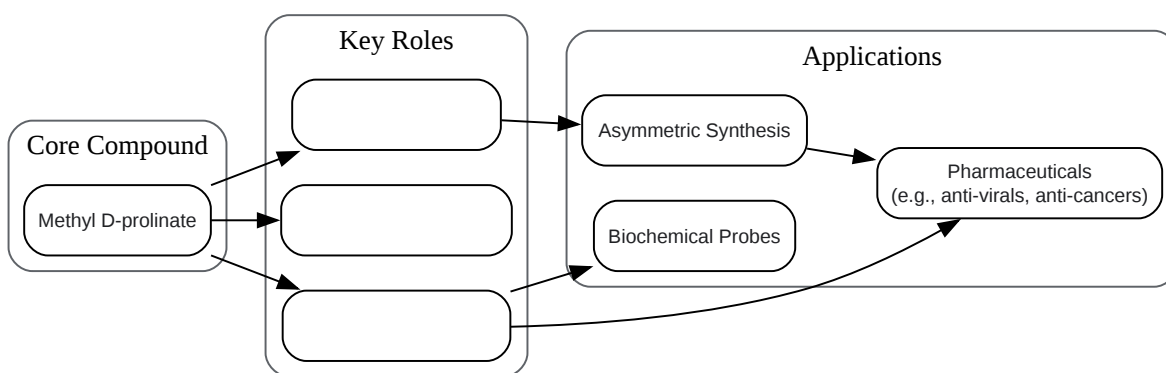
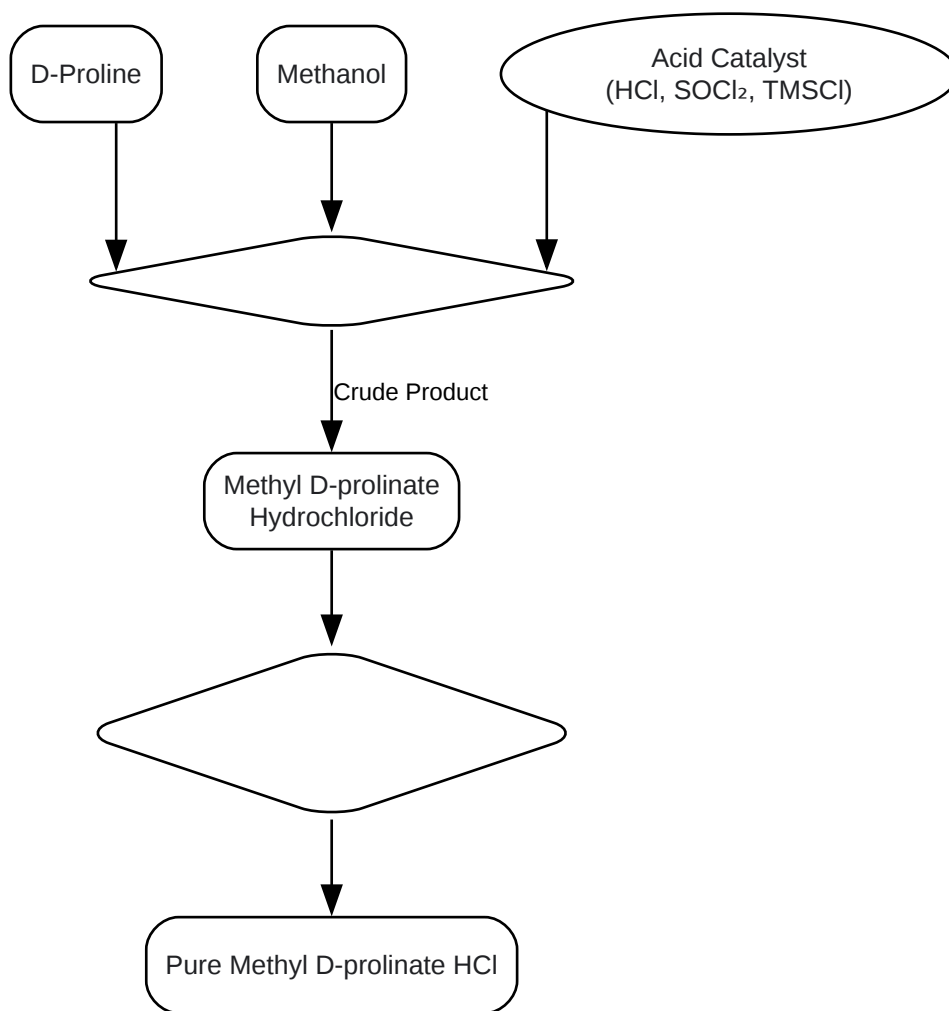
- In a flask equipped with a dropping funnel and a reflux condenser, suspend D-proline in anhydrous methanol and cool to 0°C.

- Slowly add thionyl chloride dropwise to the suspension while maintaining the low temperature.
- After the addition is complete, allow the reaction to warm to room temperature and then heat to reflux.
- Monitor the reaction by TLC.
- Once the reaction is complete, concentrate the mixture under reduced pressure to remove the solvent and excess reagents, yielding the hydrochloride salt of the ester.

Trimethylchlorosilane (TMSCl) Method

A milder and convenient alternative for esterification involves the use of trimethylchlorosilane (TMSCl) in methanol.^[8] This method is compatible with a wide range of amino acids and proceeds at room temperature, offering good to excellent yields.^[8] The TMSCl reacts with methanol to generate HCl in situ for the catalysis.

Synthesis Workflow: Esterification of D-Proline



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Caption: The role of **Methyl D-prolinate** from a fundamental building block to its diverse applications.

Safety and Handling

Methyl D-prolinate hydrochloride is considered hazardous. It can cause skin and serious eye irritation. [9][10] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. [10] It is also hygroscopic and should be stored in a tightly sealed container under an inert atmosphere, preferably refrigerated. [11][12]

Hazard Statement	Precautionary Measure
Causes skin irritation	Wash hands thoroughly after handling. Wear protective gloves. [9][10]
Causes serious eye irritation	Wear eye protection. If in eyes, rinse cautiously with water for several minutes. [9][10]

| Hygroscopic | Store in a dry, well-ventilated place. Keep container tightly closed. [11]

Conclusion

Methyl D-prolinate is a fundamentally important molecule in stereoselective synthesis and medicinal chemistry. Its well-defined stereochemistry and the conformational rigidity of its pyrrolidine ring provide a powerful tool for chemists to control the three-dimensional structure of molecules. A thorough understanding of its synthesis, properties, and handling is essential for its effective and safe utilization in the laboratory and in the development of new therapeutics.

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